

2-Fluoropropan-1-ol safety and hazards information

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Compound of Interest

Compound Name: 2-Fluoropropan-1-ol

Cat. No.: B3041831

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Chemical Identification and Physical Properties

2-Fluoropropan-1-ol is a flammable liquid.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is also known as 2-Fluoro-1-hydroxypropane. The following table summarizes its key chemical and physical properties.

| Property | Value | Source(s) |
|-------------------|----------------------------------|---|
| CAS Number | 3824-87-1 | [1] [2] [4] |
| Molecular Formula | C ₃ H ₇ FO | [2] [3] [4] |
| Molecular Weight | 78.09 g/mol | [2] [5] |
| Boiling Point | 115°C | [1] |
| Density | 0.959 g/cm ³ | [1] |
| Flash Point | 33.3°C | [1] |

Hazard Identification and Classification

2-Fluoropropan-1-ol is classified as a hazardous substance. The signal word associated with this chemical is "Warning".[\[1\]](#)[\[2\]](#)[\[3\]](#)

The GHS classification for **2-Fluoropropan-1-ol** is detailed in the table below.

| GHS Classification | Hazard Class | Hazard Category | Hazard Statement | Source(s) |
|--|------------------------------|-----------------|--|-----------|
| Flammable liquids | Flammable Liquid | 3 | H226: Flammable liquid and vapor | [1][2][3] |
| Acute toxicity, oral | Acute Toxicity | 4 | H302: Harmful if swallowed | [2] |
| Skin corrosion/irritation | Skin Irritation | 2 | H315: Causes skin irritation | [2][5] |
| Serious eye damage/eye irritation | Eye Irritation | 2A | H319: Causes serious eye irritation | [2][5] |
| Specific target organ toxicity — single exposure | Respiratory Tract Irritation | 3 | H335: May cause respiratory irritation | [2][5] |

Hazard Pictograms:

- Flame
- Exclamation Mark

Precautionary Statements:

A comprehensive list of precautionary statements is provided below:

- Prevention:
 - P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[1][3]
 - P233: Keep container tightly closed.[1][3]
 - P240: Ground and bond container and receiving equipment.[1][3]

- P241: Use explosion-proof electrical/ventilating/lighting equipment.[[1](#)][[3](#)]
- P242: Use non-sparking tools.[[1](#)][[3](#)]
- P243: Take action to prevent static discharges.[[1](#)][[3](#)]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[[1](#)][[3](#)]
- Response:
 - P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[[1](#)][[3](#)]
 - P370+P378: In case of fire: Use dry chemical, carbon dioxide or alcohol-resistant foam to extinguish.[[1](#)][[3](#)]
- Storage:
 - P403+P235: Store in a well-ventilated place. Keep cool.[[1](#)][[3](#)]
- Disposal:
 - P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[[1](#)]

Toxicological Information

Detailed toxicological studies and specific LD50/LC50 data for **2-Fluoropropan-1-ol** are not available in the provided search results. The hazard statements indicate that it is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[[2](#)][[5](#)]

Experimental Protocols:

The safety data sheets and chemical databases referenced in this guide do not contain detailed experimental protocols for the toxicological assessment of **2-Fluoropropan-1-ol**.

Handling, Storage, and Personal Protective Equipment

Handling:

- Handle in a well-ventilated area.[[1](#)]
- Wear suitable protective clothing, including gloves and eye/face protection.[[1](#)]
- Avoid contact with skin and eyes.[[1](#)]
- Avoid the formation of dust and aerosols.[[1](#)]
- Use non-sparking tools to prevent ignition.[[1](#)]
- Take measures to prevent the buildup of electrostatic charge.[[1](#)]

Storage:

- Store in a tightly closed container.[[1](#)]
- Keep in a dry, cool, and well-ventilated place.[[1](#)]
- Store away from incompatible materials and foodstuff containers.[[1](#)]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.
- Skin Protection: Wear chemical-resistant gloves and protective clothing.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.

Emergency Procedures

First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.

Fire-Fighting Measures:

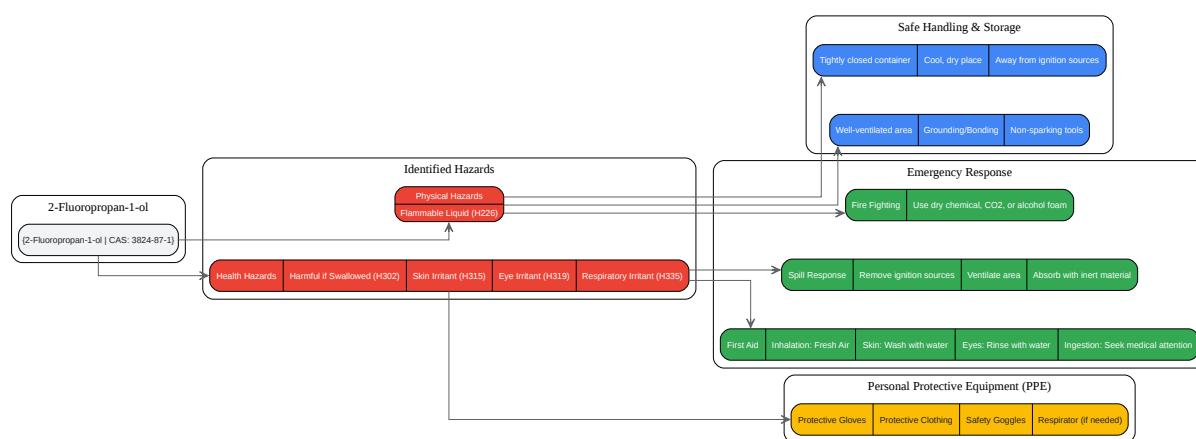
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)
- Specific Hazards: Flammable liquid and vapor.[\[1\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[\[1\]](#)

Accidental Release Measures:

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas.[\[1\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[\[1\]](#)
- Methods for Cleaning Up: Collect spillage with non-combustible absorbent material and dispose of it in accordance with local regulations.[\[1\]](#)

Hazard Mitigation Workflow

The following diagram illustrates the logical workflow from hazard identification to mitigation strategies for **2-Fluoropropan-1-ol**.



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Caption: Hazard and Mitigation Flow for **2-Fluoropropan-1-ol**.

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